

# 2-Amino-5-Iodopyridine-3-Carbaldehyde

## molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** January 2026

### Compound of Interest

Compound Name: 2-Amino-5-Iodopyridine-3-Carbaldehyde

Cat. No.: B1285547

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## Technical Guide: 2-Amino-5-Iodopyridine-3-Carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **2-Amino-5-Iodopyridine-3-Carbaldehyde**. This compound is a valuable building block in medicinal chemistry and materials science due to its unique arrangement of functional groups—an amine, an aldehyde, and an iodine atom on a pyridine scaffold.

## Core Chemical Properties

The fundamental molecular and physical properties of **2-Amino-5-Iodopyridine-3-Carbaldehyde** are summarized below. This data is essential for reaction planning, analytical characterization, and computational modeling.

Property	Value	Citations
Molecular Formula	C <sub>6</sub> H <sub>5</sub> IN <sub>2</sub> O	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	248.02 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
CAS Number	578007-67-7	<a href="#">[2]</a> <a href="#">[5]</a>
Appearance	Solid	<a href="#">[5]</a>
Melting Point	164.8-166.6°C	<a href="#">[2]</a>
IUPAC Name	2-amino-5-iodopyridine-3-carbaldehyde	<a href="#">[1]</a>
Canonical SMILES	C1=C(C=NC(=C1C=O)N)I	<a href="#">[1]</a>
InChI Key	DSXSLRYMXWHNPF-UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[5]</a>

## Synthesis and Experimental Protocols

The synthesis of **2-Amino-5-Iodopyridine-3-Carbaldehyde** involves the introduction of both an iodine atom and a carbaldehyde group onto a 2-aminopyridine core. While a specific, detailed protocol for the direct synthesis of the title compound is not readily available in public literature, a common strategy involves the initial iodination of 2-aminopyridine to form the key intermediate, 2-amino-5-iodopyridine, followed by formylation.

### Experimental Protocol: Synthesis of 2-Amino-5-iodopyridine (Precursor)

This protocol is based on the iodination of 2-aminopyridine using iodine and an oxidizing agent, a common and efficient method.[\[3\]](#)

#### Materials:

- 2-aminopyridine
- Iodine

- Hydrogen Peroxide
- Water
- Ice

Procedure:

- In a suitable reaction vessel (e.g., a four-necked flask equipped with a condenser, thermometer, and stirrer), dissolve 2-aminopyridine in water.[\[3\]](#)
- Heat the solution to approximately 70°C with stirring.[\[3\]](#)
- Add iodine in portions to the reaction mixture. After the addition is complete, maintain the temperature between 80-90°C for 2 hours.[\[3\]](#)
- Following the incubation period, carefully add hydrogen peroxide dropwise to the mixture. Continue to maintain the temperature for an additional 2-3 hours.[\[3\]](#)
- After the reaction is complete, heat the mixture to reflux for 20-30 minutes.[\[3\]](#)
- Cool the reaction mixture and filter the resulting precipitate.[\[3\]](#)
- Wash the collected solid with ice water and dry to yield 2-amino-5-iodopyridine.[\[3\]](#)

The subsequent formylation at the 3-position can be achieved through various methods, such as the Vilsmeier-Haack reaction, which is a standard procedure for introducing aldehyde groups onto electron-rich aromatic rings.

## Reactivity and Potential Applications

The chemical behavior of **2-Amino-5-Iodopyridine-3-Carbaldehyde** is dictated by its three key functional groups:

- Amino Group: Acts as a nucleophile and can participate in N-alkylation, N-acylation, and coupling reactions (e.g., Buchwald-Hartwig amination).

- **Aldehyde Group:** The carbonyl group is electrophilic and can undergo nucleophilic addition with organometallic reagents, form imines with primary amines, and be oxidized to a carboxylic acid or reduced to an alcohol.
- **Iodo Group:** The iodine atom is a good leaving group in transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck), allowing for the introduction of a wide variety of substituents at the 5-position.

This trifunctional nature makes it a highly versatile intermediate for the synthesis of complex heterocyclic compounds. Its structure is of significant interest in:

- **Medicinal Chemistry:** As a scaffold for the development of novel therapeutic agents. The aminopyridine core is a known pharmacophore, and the functional handles allow for extensive structure-activity relationship (SAR) studies.[\[5\]](#)
- **Materials Science:** The iodinated aromatic structure suggests potential for use in the development of functional organic materials with specific electronic or optical properties.

## Logical Workflow for Synthesis and Derivatization

The following diagram illustrates a logical workflow for the synthesis of **2-Amino-5-Iodopyridine-3-Carbaldehyde** and its subsequent use in creating diverse molecular architectures through functional group manipulation.



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Caption: Synthetic workflow from 2-aminopyridine to the target compound and its potential derivatizations.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)